

Application Notes and Protocols for Strontium Peroxide in Tracer Munitions and Flares

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Compound of Interest

Compound Name: *Strontium peroxide*

Cat. No.: *B074079*

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Introduction

Strontium peroxide (SrO_2) is a key inorganic compound utilized in pyrotechnic formulations, particularly in military tracer munitions and signal flares.^[1] Its primary function is to serve as both a potent oxidizing agent and a red colorant.^[1] When ignited, it decomposes to release oxygen, which sustains the combustion of the pyrotechnic mixture, while the strontium atoms impart a brilliant red color to the flame.^[2] This dual role makes it a highly efficient component in applications requiring visible tracing of projectiles or intense red light for signaling purposes.

These application notes provide a comprehensive overview of the role and use of **strontium peroxide** in such pyrotechnic systems. Detailed experimental protocols for the preparation, characterization, and performance evaluation of **strontium peroxide**-based compositions are presented to guide researchers in this field.

Physicochemical Properties of Strontium Peroxide

A summary of the key physical and chemical properties of **strontium peroxide** relevant to its pyrotechnic applications is provided in the table below.

Property	Value	Reference
Chemical Formula	SrO ₂	[1]
Molar Mass	119.619 g/mol	[1]
Appearance	White, odorless powder	[1]
Density (anhydrous)	4.56 g/cm ³	[1]
Decomposition Temperature	215 °C (419 °F; 488 K)	[1]
Decomposition Products	Strontium oxide (SrO) and Oxygen (O ₂)	[1]
Solubility in Water	Slightly soluble, decomposes slowly	[3]

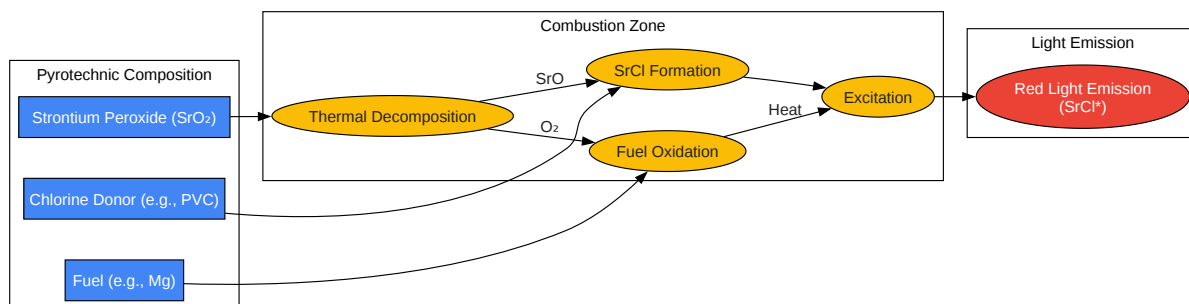
Role in Tracer Munitions and Flares

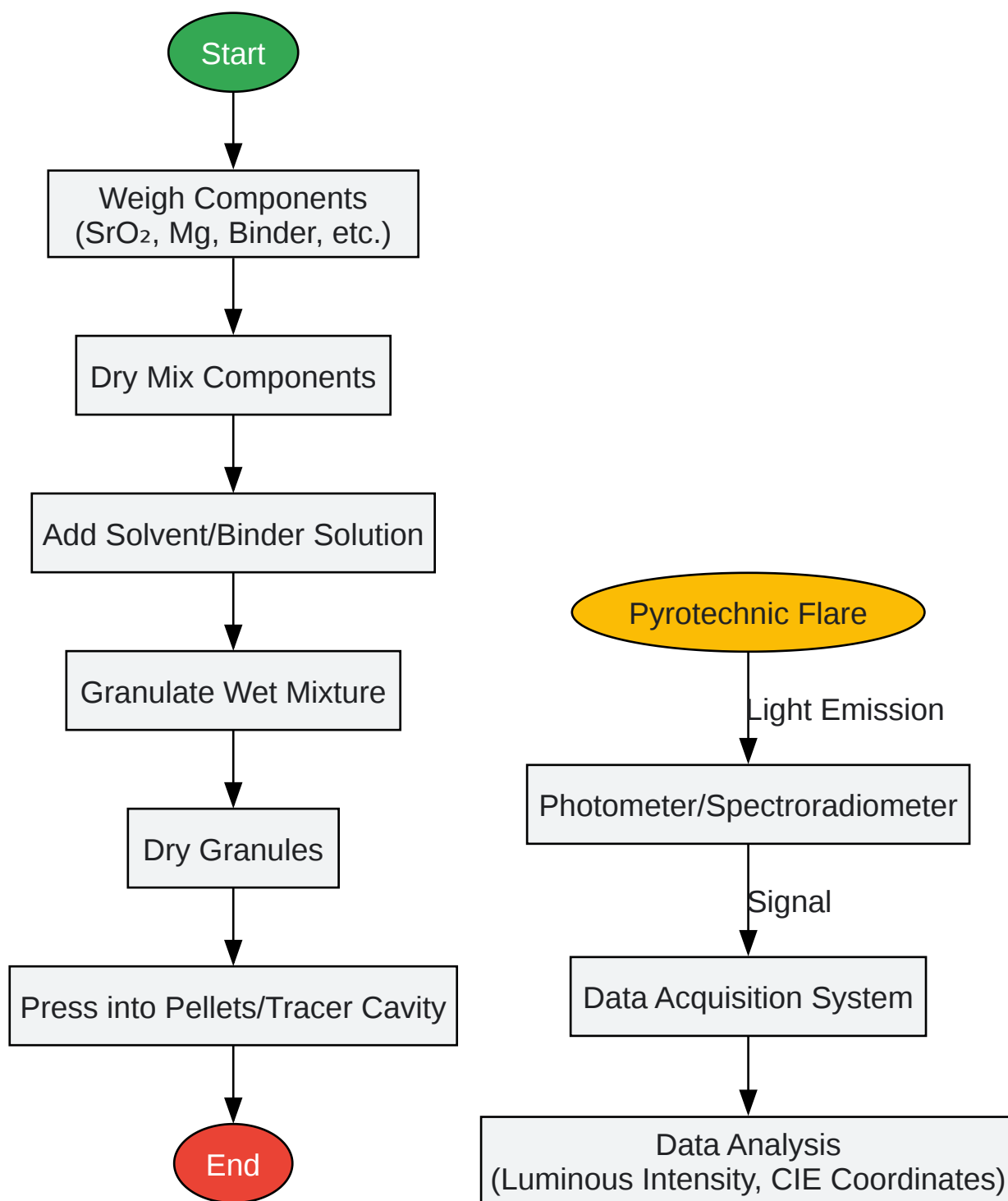
In tracer munitions and flares, **strontium peroxide** serves two critical functions:

- **Oxidizer:** **Strontium peroxide** is a strong oxidizing agent, meaning it readily donates oxygen to the fuel in the pyrotechnic composition. This property is essential for a sustained and energetic combustion reaction, which is necessary to produce a bright and long-lasting trace or flare.[1]
- **Colorant:** Upon combustion, the strontium atoms are excited to higher energy states. As they return to their ground state, they emit light at specific wavelengths, resulting in a characteristic brilliant red color.[2] The quality and intensity of this red color can be enhanced by the presence of a chlorine donor in the composition, which facilitates the formation of the emitting species strontium monochloride (SrCl).

Chemical Reaction and Color Production Pathway

The primary chemical reaction involving **strontium peroxide** in a pyrotechnic composition is its thermal decomposition. This is followed by the excitation of strontium species in the flame, leading to the emission of red light.





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